

Spectroscopic Profile of 4-Bromo-4'-methoxybiphenyl: A Technical Guide

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Compound of Interest

Compound Name: **4-Bromo-4'-methoxybiphenyl**

Cat. No.: **B1277834**

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This technical guide provides a comprehensive overview of the spectroscopic data for the biphenyl compound, **4-Bromo-4'-methoxybiphenyl**. It is intended for researchers, scientists, and professionals in the field of drug development and materials science who utilize spectroscopic techniques for molecular characterization. This document presents a summary of nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, detailed experimental protocols, and a logical workflow for the spectroscopic analysis of this compound.

Spectroscopic Data Summary

The spectroscopic data for **4-Bromo-4'-methoxybiphenyl** is summarized in the tables below. This data is crucial for the structural elucidation and purity assessment of the compound.

Table 1: Mass Spectrometry Data for 4-Bromo-4'-methoxybiphenyl

Property	Value
Molecular Formula	$C_{13}H_{11}BrO$
Molecular Weight	263.13 g/mol
Ionization Mode	Electron Ionization (EI)
Major Fragments (m/z)	Relative Intensity
264	$[M+2]^{+\bullet}$, Isotopic peak for ^{81}Br
262	$[M]^{+\bullet}$, Molecular ion with ^{79}Br
139	Fragment ion
135	Fragment ion

The presence of bromine is indicated by the characteristic M/M+2 isotopic pattern with approximately equal intensities.[\[1\]](#)

Note: Specific 1H NMR, ^{13}C NMR, and IR peak data were not available in the public domain at the time of this compilation.

Experimental Protocols

The following sections detail the general methodologies for acquiring the spectroscopic data presented above. These protocols are based on standard techniques for the analysis of aromatic and biphenyl derivatives.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A general procedure for obtaining NMR spectra of aromatic compounds is as follows:

- Sample Preparation: A few milligrams of the **4-Bromo-4'-methoxybiphenyl** sample are dissolved in a deuterated solvent, typically deuterated chloroform ($CDCl_3$), in an NMR tube.
- Instrumentation: The spectrum is recorded on a spectrometer, such as a Bruker AM-300 or equivalent.

- ^1H NMR Acquisition: The proton NMR spectrum is acquired to observe the chemical shifts and coupling patterns of the hydrogen atoms.
- ^{13}C NMR Acquisition: The carbon-13 NMR spectrum is acquired to identify the number and chemical environment of the carbon atoms in the molecule.

Infrared (IR) Spectroscopy

Attenuated Total Reflectance (ATR) is a common technique for obtaining the IR spectrum of a solid sample like **4-Bromo-4'-methoxybiphenyl**:

- Sample Preparation: A small amount of the solid sample is placed directly on the ATR crystal.
- Instrumentation: An FTIR spectrometer is used to record the spectrum.
- Data Acquisition: The infrared spectrum is obtained by measuring the absorption of infrared radiation by the sample, providing information about its functional groups. The data is typically collected over a range of $4000\text{-}400\text{ cm}^{-1}$.

Mass Spectrometry (MS)

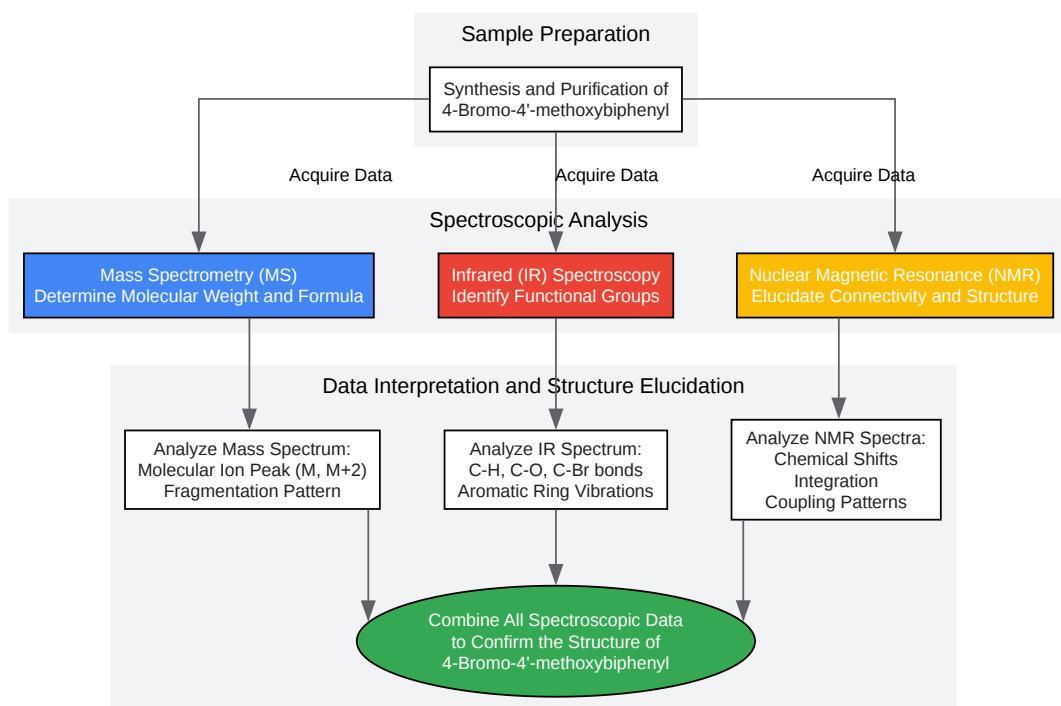
Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable method for the analysis of volatile compounds like **4-Bromo-4'-methoxybiphenyl**:

- Sample Introduction: The sample is introduced into the gas chromatograph, where it is vaporized and separated based on its boiling point and interaction with the stationary phase.
- Ionization: As the separated components elute from the GC column, they enter the mass spectrometer and are ionized, typically by electron impact (EI).
- Mass Analysis: The resulting ions are separated based on their mass-to-charge ratio (m/z), and a mass spectrum is generated, which shows the molecular ion and fragment ions.

Spectroscopic Analysis Workflow

The logical workflow for the spectroscopic analysis of an unknown compound, such as **4-Bromo-4'-methoxybiphenyl**, involves a systematic approach to data acquisition and interpretation. The following diagram illustrates this process.

Workflow for Spectroscopic Analysis of 4-Bromo-4'-methoxybiphenyl

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Caption: A flowchart illustrating the systematic workflow for the spectroscopic analysis and structural confirmation of **4-Bromo-4'-methoxybiphenyl**.

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References

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